

# Application Notes and Protocols for In Vivo Studies with PS372424 Hydrochloride

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## Compound of Interest

Compound Name: PS372424 hydrochloride

Cat. No.: B2538551

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**PS372424 hydrochloride** is a potent and specific agonist for the human C-X-C chemokine receptor 3 (CXCR3), a key mediator in the trafficking of inflammatory cells.[1][2][3] As a fragment of the natural ligand CXCL10, PS372424 mimics the action of endogenous chemokines, leading to the activation and subsequent internalization and desensitization of CXCR3.[3][4] This unique mechanism of action presents a promising therapeutic strategy for various autoimmune and inflammatory disorders by preventing the migration of activated T-cells to sites of inflammation.[2][3][5] Notably, PS372424 has demonstrated anti-inflammatory activity in a humanized mouse model of arthritis by inhibiting human T-cell migration.[3][5][6]

These application notes provide a comprehensive overview of the in vivo applications of **PS372424 hydrochloride**, including detailed protocols for experimental setups and relevant signaling pathways. The hydrochloride salt form of PS372424 is often utilized for its enhanced water solubility and stability.[7]

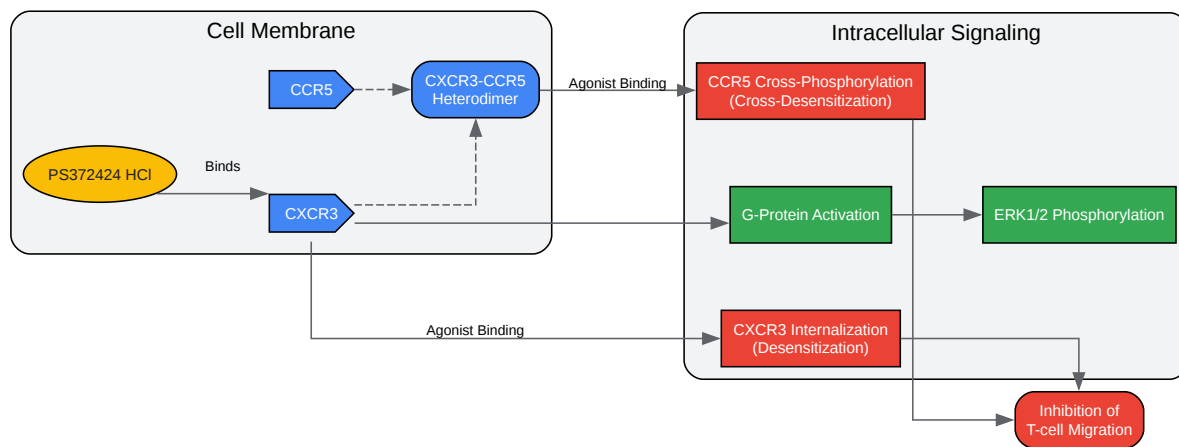
### Mechanism of Action

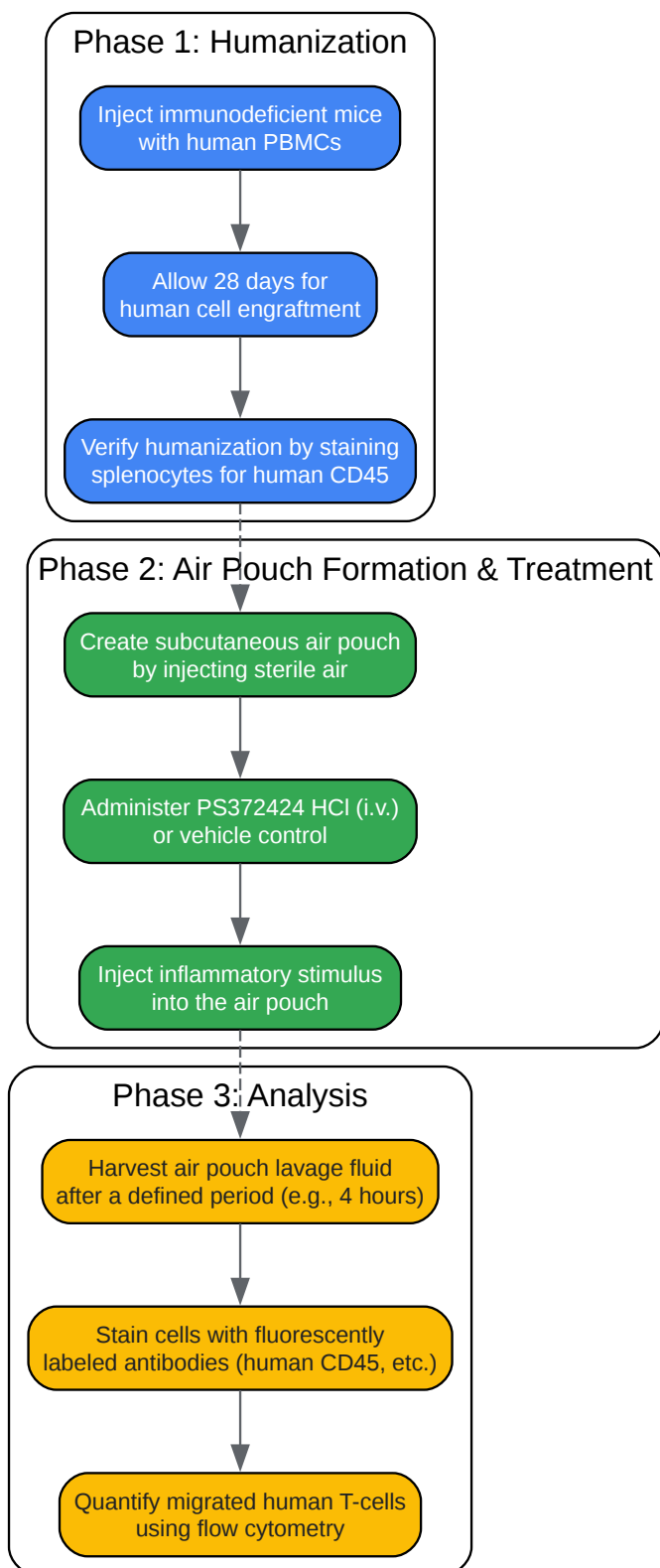
**PS372424 hydrochloride** acts as a specific agonist at the human CXCR3 receptor.[1][2][3] Upon binding, it triggers downstream signaling cascades, including the phosphorylation of

extracellular signal-regulated kinases (ERK1/2).<sup>[1][7]</sup> A key feature of its action is the induction of CXCR3 internalization, rendering the cell desensitized to further stimulation by its natural ligands (CXCL9, CXCL10, and CXCL11).<sup>[3]</sup>

Furthermore, PS372424 induces cross-desensitization of other chemokine receptors, such as CCR5 and CXCR4, which are often co-expressed with CXCR3 on activated T-cells.<sup>[3][5]</sup> This is achieved through the formation of heterodimers between CXCR3 and other receptors, like CCR5, leading to cross-phosphorylation and a broader inhibition of inflammatory cell migration.<sup>[3]</sup>

#### Signaling Pathway of **PS372424 Hydrochloride**





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